

1-Cyclohexene-1-methanol: A Technical Guide to its Synthesis and Properties

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Compound of Interest

Compound Name: 1-Cyclohexene-1-methanol

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Abstract

This technical guide provides a comprehensive overview of **1-Cyclohexene-1-methanol**, a cyclic allylic alcohol of interest to researchers and professionals in organic synthesis and drug development. Due to a lack of specific historical records detailing its initial discovery and synthesis, this document focuses on plausible and established synthetic routes for its preparation. Detailed hypothetical experimental protocols, reaction mechanisms, and workflows are presented. Furthermore, a compilation of its physicochemical properties, along with those of its key precursors, is provided in a structured format to facilitate laboratory application.

Introduction

1-Cyclohexene-1-methanol is a valuable organic building block featuring a primary allylic alcohol attached to a cyclohexene ring. This structure offers multiple reactive sites for further chemical transformations, making it a useful intermediate in the synthesis of more complex molecules. While the specific historical account of its discovery is not well-documented in scientific literature, its synthesis can be approached through well-established and fundamental reactions in organic chemistry.

This guide will explore two primary plausible synthetic pathways: the reduction of a carbonyl compound, specifically 1-cyclohexene-1-carboxylic acid, and the reaction of a Grignard reagent with formaldehyde. The methodologies for these transformations are well-understood and are analogous to the synthesis of similar structures.

Physicochemical Data

The following tables summarize the key physical and chemical properties of **1-Cyclohexene-1-methanol** and its logical precursors, 1-cyclohexene-1-carboxylic acid and 1-cyclohexenecarbaldehyde. This data is essential for planning and executing synthetic procedures and for the purification and identification of these compounds.

Table 1: Physicochemical Properties of **1-Cyclohexene-1-methanol**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O	[1] [2]
Molecular Weight	112.17 g/mol	[1] [2] [3]
CAS Number	4845-04-9	[1] [2]
Appearance	Not specified	
Boiling Point	Not available	
Density	Not available	
Synonyms	(Cyclohex-1-en-1-yl)methanol, 1-Hydroxymethylcyclohexene	[1] [2]

Table 2: Physicochemical Properties of 1-Cyclohexene-1-carboxylic Acid

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ O ₂	[4] [5]
Molecular Weight	126.15 g/mol	[4] [5]
CAS Number	636-82-8	[4] [5]
Appearance	Solid	[4]
Melting Point	35-39 °C	[4] [6] [7]
Boiling Point	133-135 °C at 14 mmHg	[4]
Density	1.101 g/mL at 25 °C	[4]

Table 3: Physicochemical Properties of 1-Cyclohexenecarbaldehyde

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ O	
Molecular Weight	110.15 g/mol	
CAS Number	1192-88-7	
Appearance	Liquid	
Boiling Point	61 °C at 10 mmHg	[8]
Density	0.966 g/mL at 25 °C	[8]
Flash Point	65 °C	[8]

Proposed Synthetic Routes and Experimental Protocols

Two robust and plausible synthetic routes to **1-Cyclohexene-1-methanol** are detailed below. These protocols are based on well-established organic chemistry principles and procedures for analogous transformations.

Synthesis via Reduction of 1-Cyclohexene-1-carboxylic Acid

The reduction of a carboxylic acid to a primary alcohol is a fundamental transformation in organic synthesis. A powerful and common reducing agent for this purpose is Lithium Aluminum Hydride (LiAlH₄).

Materials:

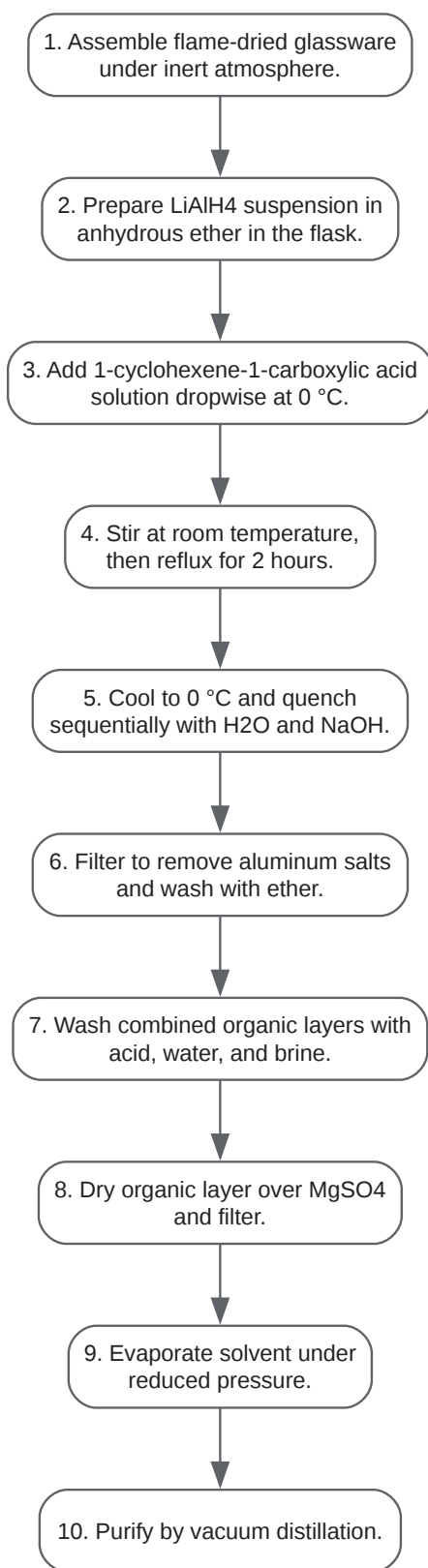
- 1-Cyclohexene-1-carboxylic acid
- Lithium Aluminum Hydride (LiAlH₄)
- Anhydrous diethyl ether or tetrahydrofuran (THF)

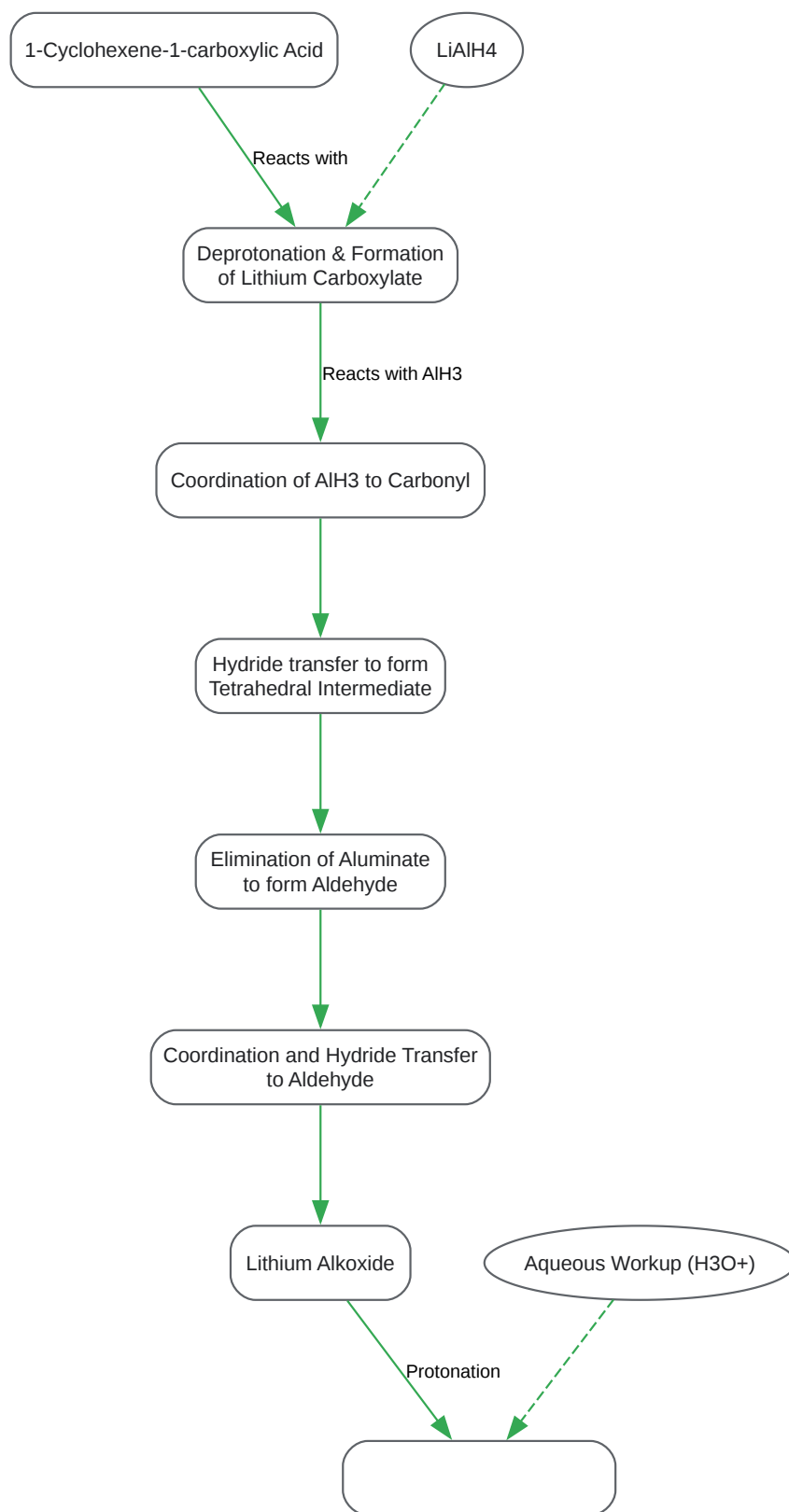
- 10% Sulfuric acid (H_2SO_4)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator.

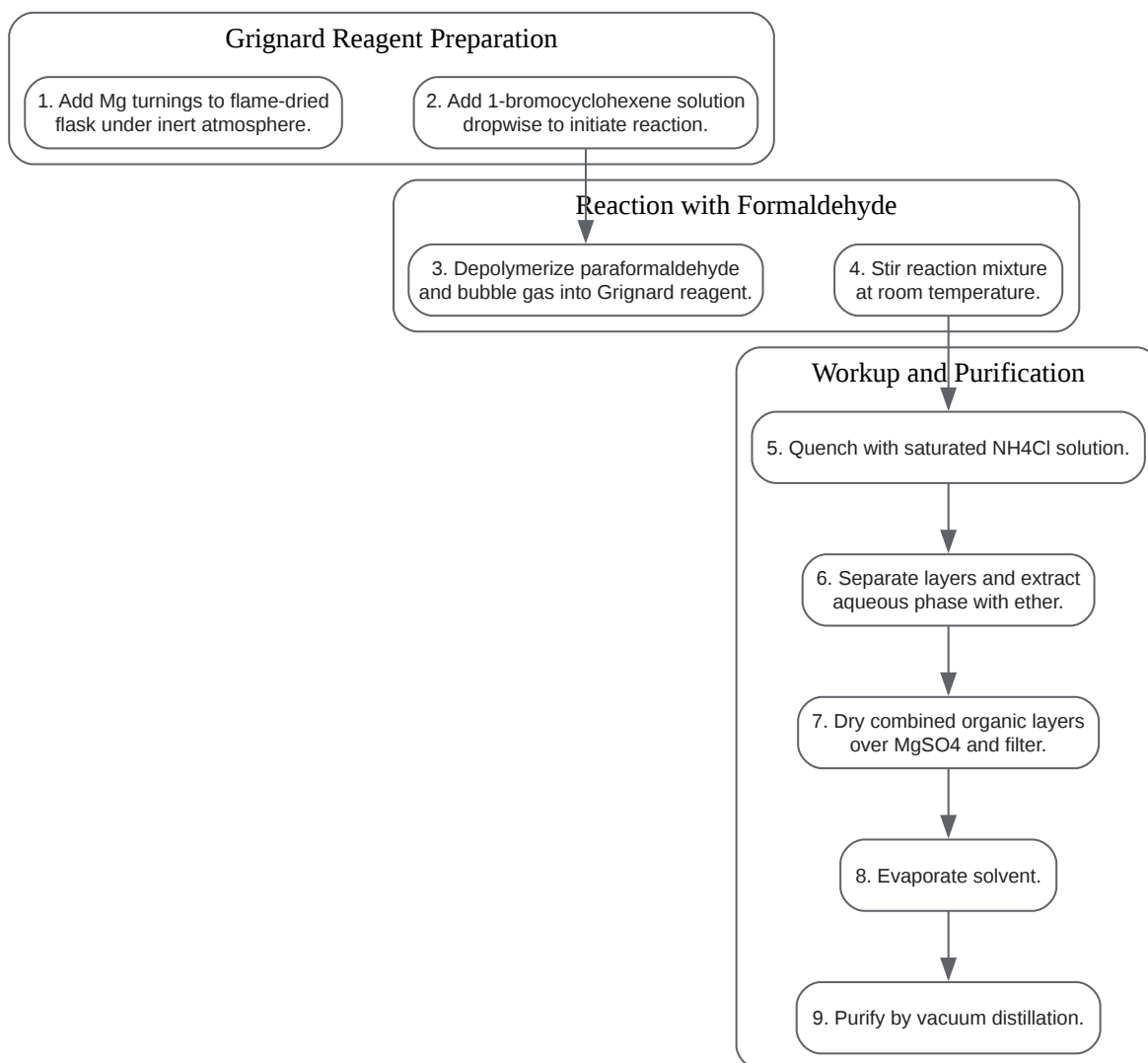
Procedure:

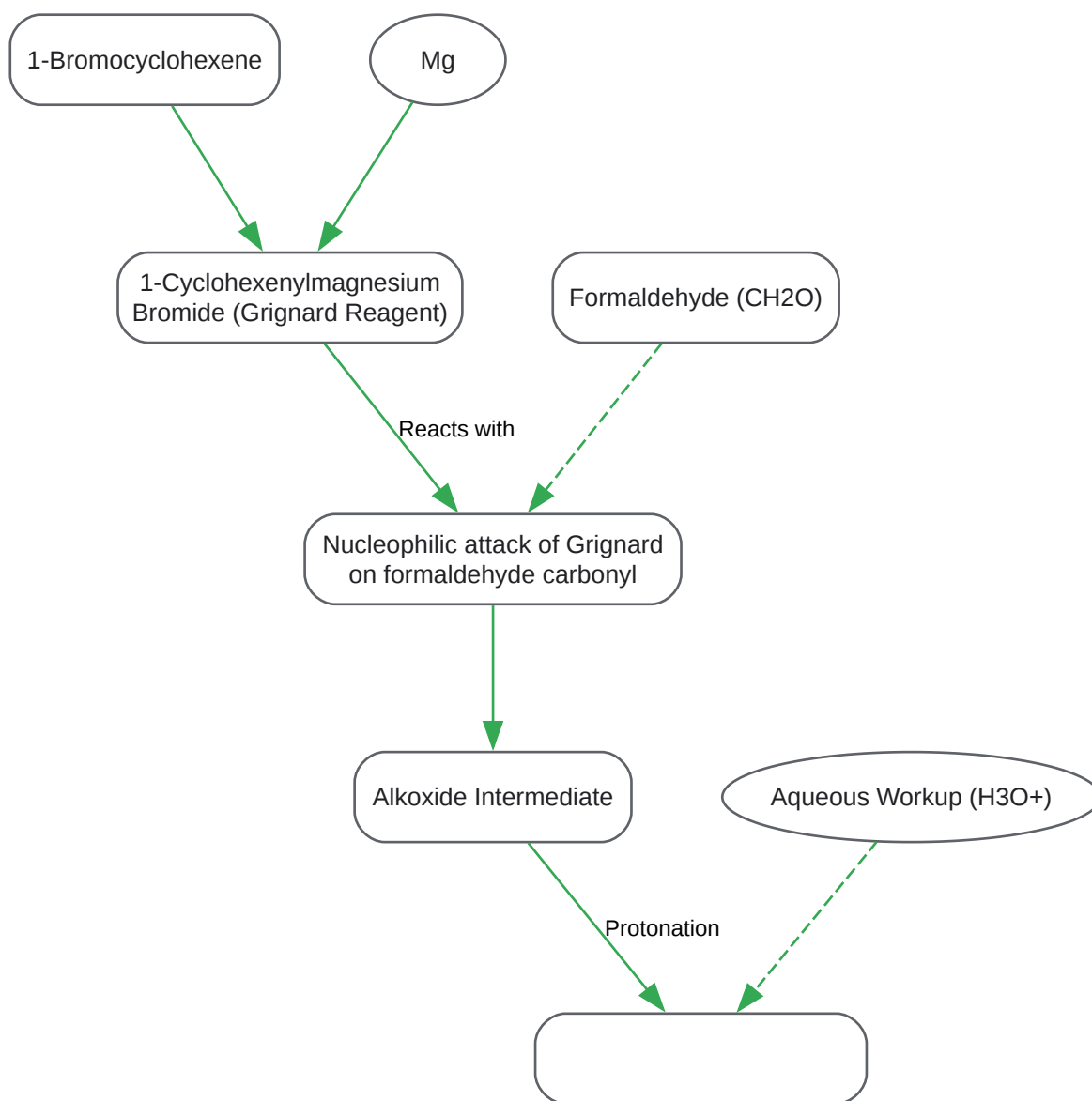
- A flame-dried 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser with a drying tube, and a dropping funnel is placed under an inert atmosphere (nitrogen or argon).
- To the flask, add a suspension of LiAlH_4 (e.g., 1.5 molar equivalents) in anhydrous diethyl ether (50 mL).
- A solution of 1-cyclohexene-1-carboxylic acid (1.0 molar equivalent) in anhydrous diethyl ether (50 mL) is added dropwise from the dropping funnel to the stirred suspension of LiAlH_4 at 0 °C (ice bath). The rate of addition should be controlled to maintain a gentle reflux.
- After the addition is complete, the reaction mixture is stirred at room temperature for 2 hours, followed by gentle reflux for an additional 2 hours to ensure complete reaction.
- The reaction is cooled to 0 °C and cautiously quenched by the sequential dropwise addition of water (x mL, where x is the grams of LiAlH_4 used), followed by 15% sodium hydroxide solution (x mL), and finally water again (3x mL).
- The resulting white precipitate is removed by filtration, and the filter cake is washed with diethyl ether.
- The combined organic filtrates are washed with 10% sulfuric acid, water, and then brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield crude **1-Cyclohexene-1-methanol**.

- The product can be further purified by vacuum distillation.









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